

Essential Guide to the Proper Disposal of 6-O-(Triisopropylsilyl)-D-glucal

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Compound of Interest

Compound Name: 6-O-(Triisopropylsilyl)-D-glucal

Cat. No.: B154025

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **6-O-(Triisopropylsilyl)-D-glucal**, ensuring compliance with standard laboratory safety protocols.

Chemical Profile and Hazards

6-O-(Triisopropylsilyl)-D-glucal is an organosilicon compound commonly used in organic synthesis. Understanding its properties is the first step toward safe handling and disposal.

Property	Value
CAS Number	137915-37-8
Molecular Formula	C ₁₅ H ₃₀ O ₄ Si
Molecular Weight	302.48 g/mol
Hazard Classification	Skin Irritant (Category 2), Eye Irritant (Category 2) ^[1]

Immediate safety precautions are necessary when handling this compound. It is known to cause skin and serious eye irritation.^[1] Therefore, personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

The cardinal rule for the disposal of **6-O-(Triisopropylsilyl)-D-glucal** is to treat it as hazardous chemical waste. It must not be poured down the drain or disposed of in regular trash.[2][3]

1. Waste Collection and Segregation:

- Designated Waste Container: Collect all waste containing **6-O-(Triisopropylsilyl)-D-glucal** in a dedicated, properly labeled hazardous waste container.
- Container Compatibility: The container must be made of a material compatible with organosilicon compounds. High-density polyethylene (HDPE) or glass containers are suitable choices.[4][5] The container must be in good condition, free from cracks or leaks, and have a secure, tightly fitting cap.[6][7][8]
- Incompatible Wastes: Do not mix this waste with incompatible materials. Specifically, keep it separate from strong acids, bases, and oxidizing agents to prevent violent reactions.[9]

2. Labeling:

- Clear Identification: The waste container must be clearly labeled with the words "Hazardous Waste." [8]
- Full Chemical Name: List the full chemical name, "**6-O-(Triisopropylsilyl)-D-glucal**," and approximate concentration. Do not use abbreviations or chemical formulas.[7][8]
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3. Storage:

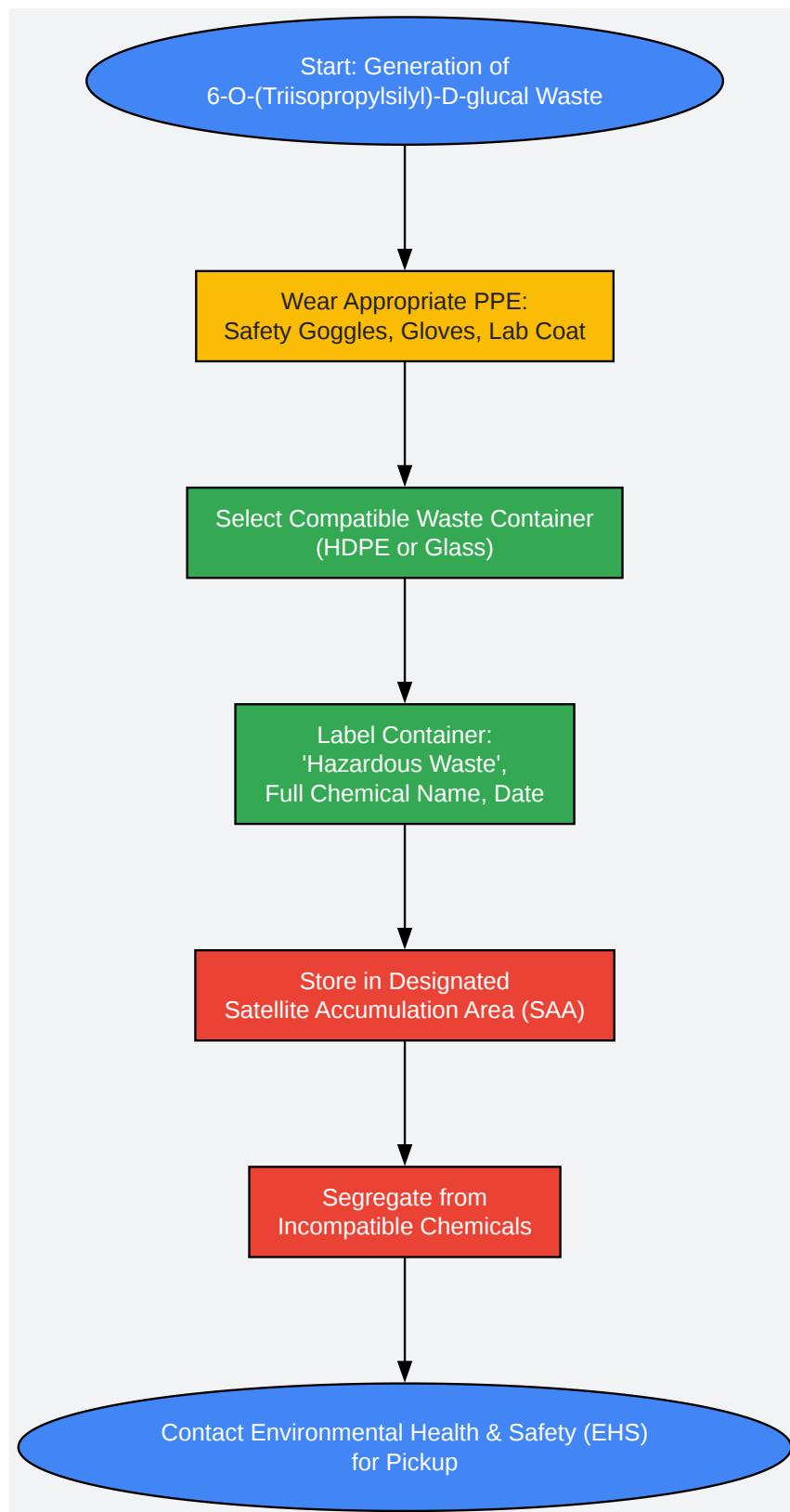
- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which should be at or near the point of generation.[1][9]
- Secondary Containment: It is best practice to store the container in a secondary containment bin to prevent the spread of material in case of a leak.
- Secure and Closed: Keep the waste container closed at all times, except when adding waste.[1][2][7][8]

4. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): When the container is full or has been in storage for a designated period (typically not exceeding one year), contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup.[\[1\]](#)[\[2\]](#)
- Follow Institutional Procedures: Adhere to all specific procedures and documentation requirements set by your institution for hazardous waste disposal.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **6-O-(Triisopropylsilyl)-D-glucal**.



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Caption: Disposal workflow for **6-O-(Triisopropylsilyl)-D-glucal**.

Spill and Emergency Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials. Collect the absorbed material into a sealed container for disposal as hazardous waste. For large spills, contact your institution's EHS for assistance. Prevent the spilled material from entering drains or waterways.^[9]

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **6-O-(Triisopropylsilyl)-D-glucal**, fostering a culture of safety and compliance.

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